

# Chemical structure and properties of D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$

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## Compound of Interest

Compound Name: *D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$*

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## An In-depth Technical Guide to D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$ , an isotopically labeled sphingolipid crucial for precise and accurate quantification of its endogenous counterpart, D-erythro-sphingosine, in complex biological matrices.

## Chemical Structure and Properties

D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$  is a synthetic, stable isotope-labeled version of D-erythro-sphingosine, a fundamental backbone of sphingolipids. The labeling with two carbon-13 ( $^{13}\text{C}$ ) atoms and two deuterium (D) atoms provides a distinct mass shift, enabling its use as an internal standard in mass spectrometry-based analytical methods.

IUPAC Name: (2S,3R,4E)-2-amino-4-octadecene-1,1-dideuterio-1,2- $^{13}\text{C}_2$ -1,3-diol[1]

Chemical Formula:  $\text{C}_{16}[^{13}\text{C}]_2\text{H}_{35}\text{D}_2\text{NO}_2$ [2]

Molecular Structure:

The structure of D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$  is identical to that of D-erythro-sphingosine, with the exception of the isotopic labeling at the C1 and C2 positions of the sphingoid base.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$ . Data for the unlabeled D-erythro-sphingosine is also provided for comparison, as specific experimental data for the labeled compound is limited. The isotopic labeling results in a negligible difference in most physicochemical properties other than molecular weight.

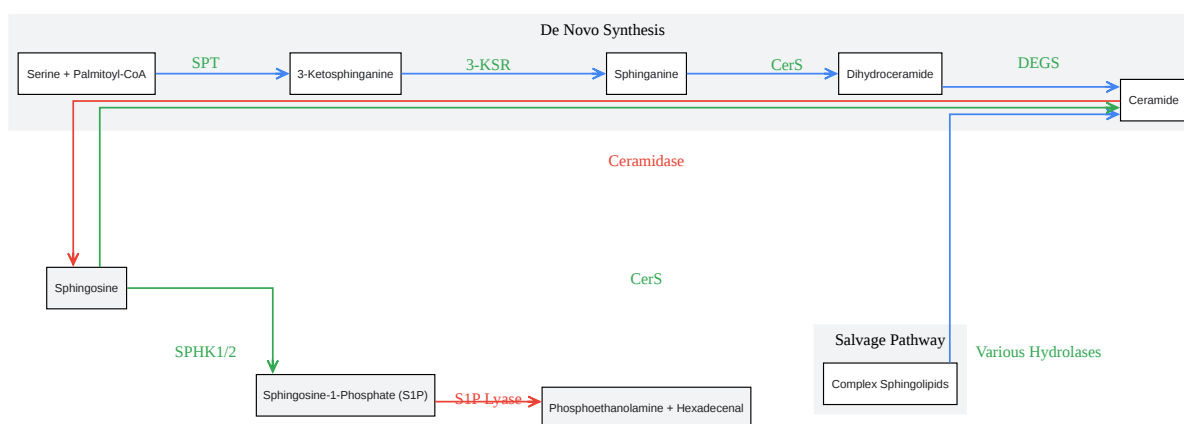
Property	D-erythro-Sphingosine- $^{13}\text{C}_2,\text{D}_2$	D-erythro-Sphingosine	Reference
Molecular Weight	303.5 g/mol [2]	299.49 g/mol [3]	
Monoisotopic Mass	303.301692586 Da	299.297729526 Da	[1]
Physical State	Solid	Powder Solid	[2]
Melting Point	Not explicitly reported; expected to be similar to the unlabeled form.	74.2-78.1 °C	[4]
Boiling Point	Not explicitly reported; expected to be similar to the unlabeled form.	440.8°C (rough estimate)	[4]
Solubility	Soluble in chloroform and methanol.[2]	Soluble in chloroform (1 mg/mL), methanol (1 mg/mL), and DMSO (10 mg/mL). Insoluble in water.[3][5]	
pKa	Not explicitly reported; expected to be similar to the unlabeled form.	11.80 ± 0.45 (Predicted)	[4]
Storage Temperature	-20°C	-20°C	[3][4]

## Role in Sphingolipid Metabolism and Signaling

D-erythro-sphingosine is a central molecule in sphingolipid metabolism. It is primarily formed from the breakdown of ceramide by ceramidases.[6] Sphingosine can then be phosphorylated by sphingosine kinases (SPHK1 and SPHK2) to form sphingosine-1-phosphate (S1P), a potent signaling molecule.[2][6]

## Sphingolipid Metabolism Pathway

The following diagram illustrates the central role of sphingosine in the sphingolipid metabolic pathway.

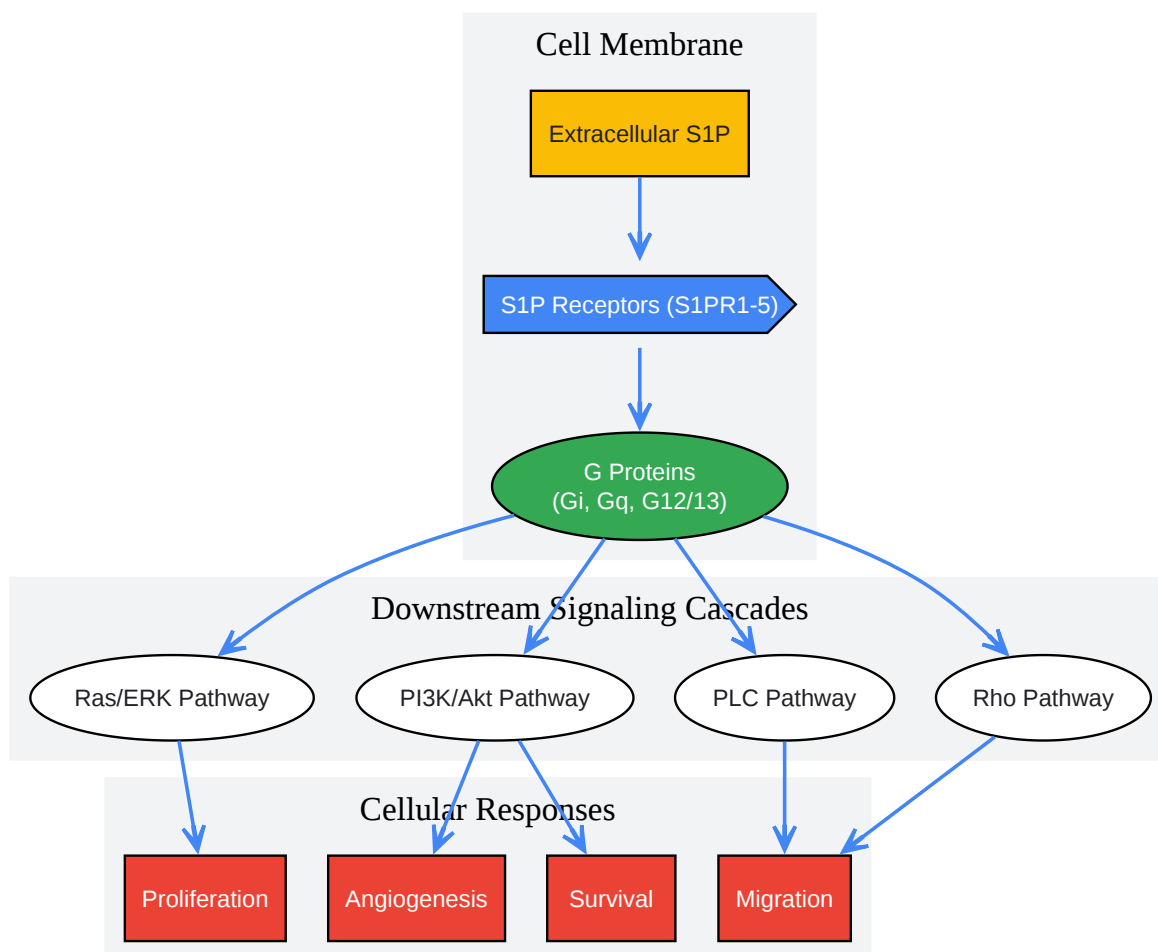


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Caption: Simplified overview of the sphingolipid metabolic pathway.

## Sphingosine-1-Phosphate (S1P) Signaling

S1P, derived from sphingosine, is a critical signaling molecule that regulates a multitude of cellular processes, including cell growth, survival, migration, and angiogenesis, by binding to a family of five G protein-coupled receptors (S1PR<sub>1-5</sub>).

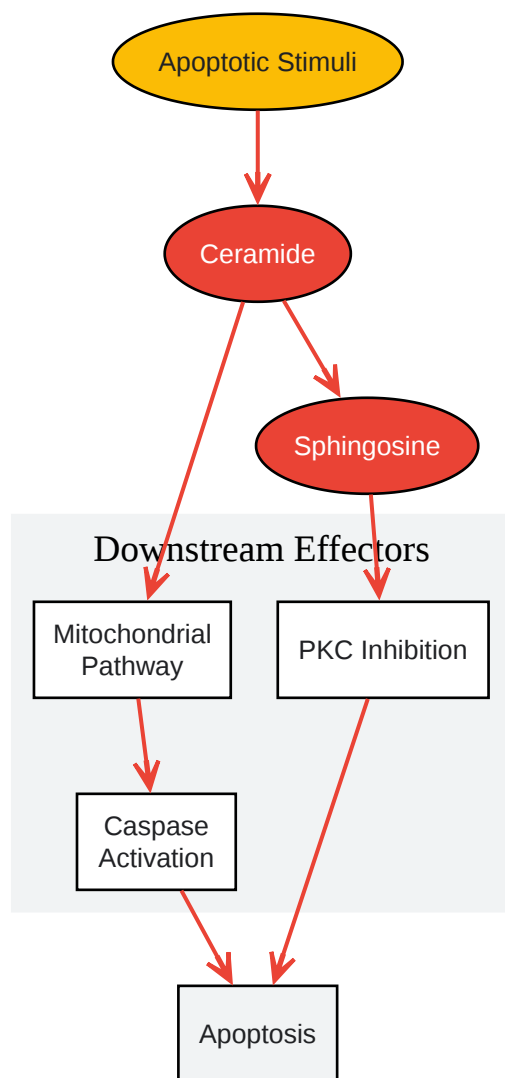


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Caption: Overview of the S1P signaling pathway.

## Ceramide-Mediated Apoptosis

In contrast to the pro-survival role of S1P, both ceramide and sphingosine can act as pro-apoptotic signaling molecules. An increase in the intracellular levels of ceramide and sphingosine can trigger programmed cell death through various downstream pathways.



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Caption: Ceramide and sphingosine in apoptosis signaling.

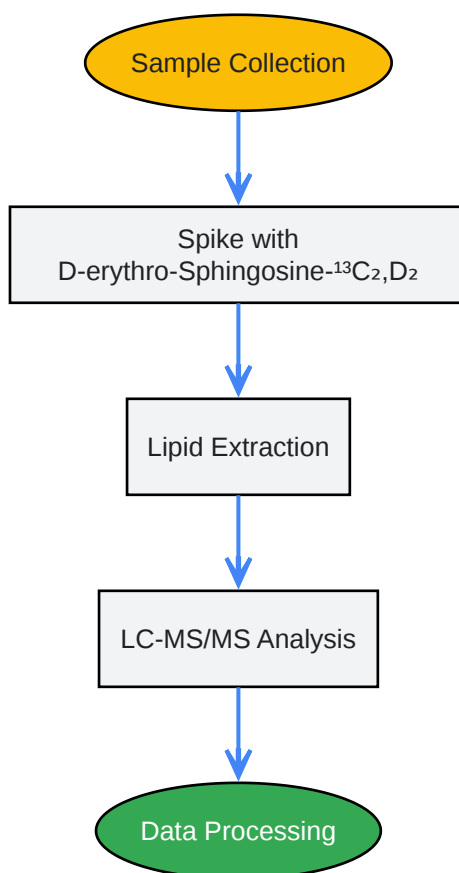
## Application as an Internal Standard in Mass Spectrometry

The primary application of D-erythro-Sphingosine- $^{13}\text{C}_2, \text{D}_2$  is as an internal standard for the accurate quantification of endogenous D-erythro-sphingosine in biological samples using liquid

chromatography-tandem mass spectrometry (LC-MS/MS). Its near-identical chemical and physical properties to the analyte ensure that it behaves similarly during sample extraction, chromatographic separation, and ionization, thus correcting for variations in these steps.

## Experimental Workflow

The following diagram outlines a typical experimental workflow for the quantification of sphingosine using D-erythro-Sphingosine- $^{13}\text{C}_2, \text{D}_2$  as an internal standard.



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